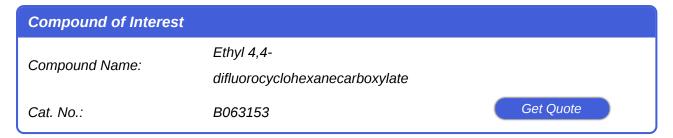


An In-Depth Technical Guide to Ethyl 4,4-difluorocyclohexanecarboxylate

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **Ethyl 4,4-difluorocyclohexanecarboxylate**, a key fluorinated organic compound. It serves as a vital intermediate in complex chemical syntheses, particularly within the pharmaceutical industry.[1] The introduction of fluorine atoms significantly influences the molecule's electronic properties, enhancing its reactivity for specific synthetic transformations.[1][2] This makes it a valuable building block in drug discovery and development.[1]

Molecular Structure and Properties

Ethyl 4,4-difluorocyclohexanecarboxylate (CAS Number: 178312-47-5) is a derivative of cyclohexane containing a geminal difluoro substitution at the C4 position and an ethyl ester group.[3][4] Its unique difluoro-substituted structure makes it a sought-after component for creating novel molecules with specific therapeutic properties.[1] The compound typically appears as a colorless to yellowish liquid or oil.[2][3][5][6]

The physicochemical properties of **Ethyl 4,4-difluorocyclohexanecarboxylate** are summarized in the table below for easy reference and comparison.



Property	Value
CAS Number	178312-47-5[1][3][4][7]
Molecular Formula	C9H14F2O2[4][7][8]
Molecular Weight	192.21 g/mol [3][4][7][8]
IUPAC Name	ethyl 4,4-difluorocyclohexane-1-carboxylate[3] [4]
Density	1.10 ± 0.1 g/cm ³
Boiling Point	84-86 °C (at 8 mmHg)[4][5]
Physical Form	Liquid / Colorless Oil[3][6]
SMILES	CCOC(=0)C1CCC(CC1)(F)F[4][8]
InChI Key	HZZDWLBBNSDYQM-UHFFFAOYSA-N[3][4][8]

Experimental Protocols

A common method for the synthesis of **Ethyl 4,4-difluorocyclohexanecarboxylate** involves the fluorination of a ketone precursor. The following protocol is based on the conversion of ethyl 4-oxocyclohexanecarboxylate.

Objective: To synthesize **Ethyl 4,4-difluorocyclohexanecarboxylate** via fluorination of the corresponding ketone using diethylaminosulfur trifluoride (DAST).

Materials:

- Ethyl 4-oxocyclohexanecarboxylate (5 g, 29 mmol)
- Diethylaminosulfur trifluoride (DAST) (7.7 mL)
- Carbon tetrachloride (CCl₄) (75 mL)
- Water (H₂O)
- Anhydrous sodium sulfate (Na₂SO₄)



Standard laboratory glassware and stirring apparatus

Procedure:

- Reaction Setup: In a suitable reaction vessel, dissolve diethylaminosulfur trifluoride (DAST) in 75 mL of carbon tetrachloride (CCl₄). Cool the solution to 0 °C using an ice bath.
- Addition of Reactant: Slowly add ethyl 4-oxocyclohexanecarboxylate (5 g, 29 mmol) dropwise to the cooled DAST solution.
- Reaction: Once the addition is complete, allow the reaction mixture to warm to room temperature and stir for 16 hours.
- Workup: After 16 hours, quench the reaction by the slow and cautious addition of water.
 Separate the organic phase from the aqueous phase.
- Purification: Wash the separated organic phase with water. Dry the organic layer over anhydrous sodium sulfate (Na₂SO₄).
- Isolation: Purify the crude product by distillation to yield Ethyl 4,4difluorocyclohexanecarboxylate as a colorless oil (4.2 g, 71% yield).[6]

Visualizations

The following diagrams illustrate the molecular structure and a key synthetic application of **Ethyl 4,4-difluorocyclohexanecarboxylate**.

Caption: Molecular structure of **Ethyl 4,4-difluorocyclohexanecarboxylate**.

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